Spectroscopic data for 4-Bromo-2-iodopyridine

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Compound of Interest

Compound Name:	*4-Bromo-2-iodopyridine*
CAS No.:	*100523-83-9*
Cat. No.:	*B561539*

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An In-depth Technical Guide to the Spectroscopic Data of **4-Bromo-2-iodopyridine**

Introduction

4-Bromo-2-iodopyridine is a halogenated heterocyclic compound of significant interest in synthetic organic chemistry.[1] Its distinct substitution pattern, featuring two different halogens at electronically distinct positions on the pyridine ring, makes it a versatile building block for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.[2] The iodine and bromine atoms can be selectively functionalized through various cross-coupling reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig aminations, allowing for the stepwise and controlled construction of target compounds.

Given its role as a critical intermediate, unambiguous structural confirmation and purity assessment are paramount. Spectroscopic analysis is the cornerstone of this characterization process. This technical guide provides a comprehensive overview of the expected spectroscopic data for **4-Bromo-2-iodopyridine**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The interpretations are grounded in fundamental principles and comparative analysis with structurally related compounds, offering field-proven insights for researchers, scientists, and drug development professionals.

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Molecular Structure and Spectroscopic Overview

The structural features of **4-Bromo-2-iodopyridine** dictate its spectroscopic signature. The pyridine ring is an electron-deficient aromatic system. The nitrogen atom and the two halogen substituents (bromine and iodine) are all electron-withdrawing, which significantly influences the electron density distribution around the ring and, consequently, the chemical shifts of the ring protons and carbons.

Figure 1. Molecular Structure of **4-Bromo-2-iodopyridine**.

Based on this structure, we can predict the following:

- ^{1}H NMR: Three distinct signals are expected in the aromatic region, corresponding to the protons at the C-3, C-5, and C-6 positions.
- ^{13}C NMR: Five distinct signals are expected, representing the five carbon atoms of the pyridine ring, each in a unique electronic environment.
- IR Spectroscopy: Characteristic absorption bands for aromatic C-H stretching, C=C and C=N ring stretching, and C-halogen (C-Br, C-I) stretching will be present.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of C_5H_3BrIN (283.89 g/mol) and a characteristic isotopic pattern due to the presence of bromine (^{79}Br and ^{81}Br).[3][4]

^{1}H NMR Spectroscopy

Proton NMR is a primary tool for confirming the substitution pattern on the pyridine ring. The chemical shifts are influenced by the anisotropic effect of the ring current and the inductive effects of the nitrogen and halogen atoms.

Experimental Protocol: ^{1}H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Bromo-2-iodopyridine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) within a 5 mm NMR tube.
- Internal Standard: Add tetramethylsilane (TMS) as an internal reference standard (δ 0.00 ppm).

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- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) to ensure adequate signal dispersion.[5]
- Data Acquisition: Acquire a one-dimensional proton spectrum using a standard pulse sequence. A sufficient number of scans (typically 16-64) should be averaged to achieve an adequate signal-to-noise ratio.[5]

Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~ 8.25	d	~ 5.2	H-6
~ 7.70	d	~ 1.8	H-3
~ 7.45	dd	~ 5.2, 1.8	H-5

Interpretation and Rationale

The predicted chemical shifts are based on the analysis of similar halogenated pyridines.[6][7]

- H-6 (δ ~8.25): This proton is adjacent to the electronegative nitrogen atom, causing it to be the most deshielded (downfield) of the three protons. It appears as a doublet due to coupling with H-5.
- H-3 (δ ~7.70): This proton is ortho to the iodine atom and meta to the bromine atom. It appears as a doublet due to a small four-bond (meta) coupling with H-5.
- H-5 (δ ~7.45): This proton is ortho to the bromine atom and meta to the iodine atom. It experiences coupling from both H-6 (ortho-coupling, J ≈ 5.2 Hz) and H-3 (meta-coupling, J ≈ 1.8 Hz), resulting in a doublet of doublets.

^{13}C NMR Spectroscopy

Carbon NMR provides complementary information, confirming the presence of five unique carbon environments in the molecule.

Experimental Protocol: ^{13}C NMR Acquisition

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- Sample Preparation: The same sample prepared for ^{1}H NMR analysis can be used.
- Instrumentation: Use the same high-field NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C spectrum. A significantly larger number of scans is required compared to ^{1}H NMR to achieve a good signal-to-noise ratio due to the low natural abundance of the ^{13}C isotope.[5]

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~ 152.0	C-6
~ 145.5	C-3
~ 132.0	C-5
~ 125.0	C-4
~ 118.0	C-2

Interpretation and Rationale

The assignment of carbon signals is based on established substituent effects in pyridine systems.[8]

- C-2 and C-4: These carbons are directly attached to the highly electronegative iodine and bromine atoms, respectively. Their chemical shifts are significantly influenced by the heavy atom effect and inductive withdrawal. The C-2 signal is expected to be further upfield due to the direct attachment of iodine.
- C-6: This carbon is adjacent to the nitrogen atom and is typically found at the most downfield position among the protonated carbons.
- C-3 and C-5: These carbons are also deshielded due to the overall electron-deficient nature of the ring, with their exact positions determined by the combined electronic effects of all substituents.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups and bond vibrations present in the molecule.

Experimental Protocol: IR Spectrum Acquisition (KBr Pellet Method)

- Sample Preparation: Grind 1-2 mg of the solid **4-Bromo-2-iodopyridine** sample with ~100 mg of dry potassium bromide (KBr) powder in an agate mortar and pestle until a fine, uniform mixture is achieved.
- Pellet Formation: Press the mixture into a thin, transparent pellet using a hydraulic press.[9]
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and acquire the spectrum, typically over a range of 4000-400 cm^{-1}. A background spectrum of the empty sample holder should be acquired and subtracted from the sample spectrum.[9]

Predicted IR Data

Wavenumber (cm^{-1})	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H Stretch
1570 - 1540	Strong	C=C / C=N Ring Stretch
1450 - 1420	Strong	C=C / C=N Ring Stretch
~ 1100	Medium	Aromatic C-H in-plane bend
600 - 500	Medium	C-Br Stretch
500 - 400	Medium	C-I Stretch

Interpretation and Rationale

The IR spectrum is characterized by vibrations of the pyridine ring and the carbon-halogen bonds.

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- Aromatic C-H Stretch: The peaks above 3000 cm^{-1} are characteristic of C-H bonds on an aromatic ring.[10]
- Ring Stretching: The strong absorptions in the 1600-1400 cm^{-1} region are typical for the C=C and C=N stretching vibrations within the pyridine ring, confirming the heterocyclic aromatic core.[11]
- C-Halogen Stretches: The absorptions in the lower frequency "fingerprint" region (below 700 cm^{-1}) are indicative of carbon-halogen bonds. The C-Br and C-I stretches are expected in this region, providing direct evidence for the presence of both halogens.[10]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of the compound, including its isotopic distribution.

Experimental Protocol: Mass Spectrum Acquisition (Electron Ionization)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, often via a direct insertion probe or after separation by Gas Chromatography (GC-MS).[9]
- Ionization: Utilize Electron Ionization (EI) at a standard energy of 70 eV to generate the molecular ion and fragment ions.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer.

Predicted Mass Spectrometry Data

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m/z	Relative Intensity (%)	Assignment
283 / 285	~98 / 100	$[M]^+$, $[M+2]^+$ Molecular Ion
204	Variable	$[M - Br]^+$
156 / 158	Variable	$[M - I]^+$
78	Variable	$[C_4H_2N]^+$ Fragment (loss of Br and I)

Interpretation and Rationale

- Molecular Ion $[M]^+$: The most critical feature is the molecular ion peak. Due to the natural isotopic abundance of bromine ($^{79}Br \approx 50.7\%$, $^{81}Br \approx 49.3\%$), the molecular ion will appear as a pair of peaks of nearly equal intensity (a 1:1 doublet) at m/z 283 and 285. This distinctive pattern is a hallmark confirmation of a monobrominated compound.

- Fragmentation: Common fragmentation pathways for halopyridines involve the loss of a halogen atom. The peak at m/z 204 corresponds to the loss of a bromine radical, and the doublet at m/z 156/158 corresponds to the loss of an iodine radical, retaining the characteristic bromine isotopic pattern.

Workflow for Spectroscopic Characterization

The following diagram outlines a logical workflow for the comprehensive spectroscopic characterization of a synthesized batch of **4-Bromo-2-iodopyridine**.

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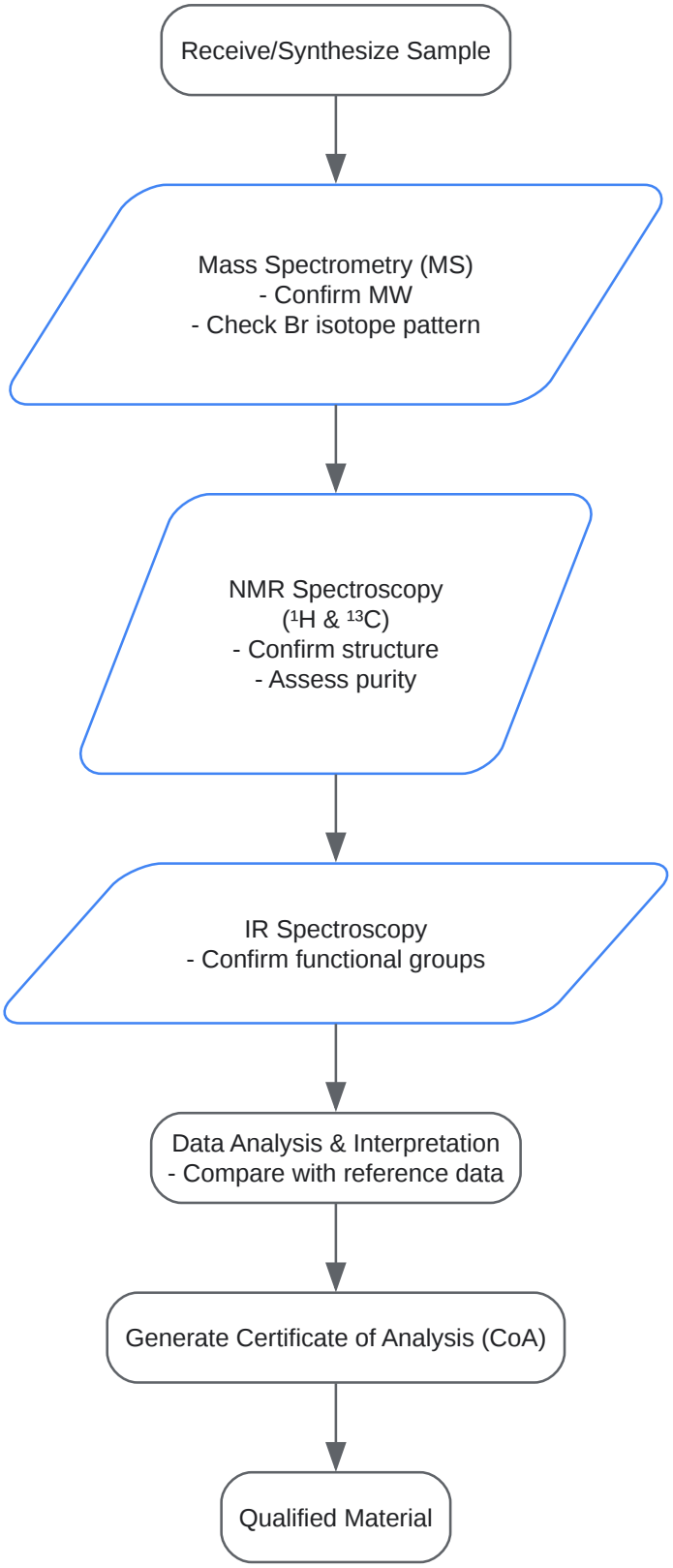

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Figure 2. General Workflow for Spectroscopic Analysis.

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Conclusion

The spectroscopic characterization of **4-Bromo-2-iodopyridine** is essential for its use in research and development. Through a combination of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry, a complete and unambiguous profile of the molecule can be established. The ^{1}H NMR confirms the substitution pattern, the ^{13}C NMR verifies the carbon skeleton, the IR spectrum identifies the key functional groups, and the mass spectrum confirms the molecular weight and elemental composition, particularly through the characteristic isotopic pattern of bromine. This guide provides the foundational data and interpretive logic required for scientists to confidently verify the identity and purity of this valuable synthetic intermediate.

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